

Solubility characteristics of Disperse Orange 31 in various solvents

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Compound of Interest

Compound Name: Disperse orange 31

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An In-depth Technical Guide to the Solubility Characteristics of **Disperse Orange 31**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Orange 31 is a monoazo disperse dye characterized by its limited solubility in aqueous solutions and its affinity for hydrophobic environments.[1][2][3][4] Primarily utilized in the textile industry for dyeing synthetic fibers such as polyester, its physicochemical properties, particularly its solubility in various organic solvents, are of significant interest in diverse research and development applications. Understanding the solubility of **Disperse Orange 31** is crucial for optimizing dyeing processes, formulating stable dispersions, and for its potential use in non-textile applications where controlled dissolution and delivery are required. This guide provides a comprehensive overview of the solubility characteristics of **Disperse Orange 31**, detailed experimental protocols for its solubility determination, and a structured presentation of available and illustrative solubility data.

Physicochemical Properties of Disperse Orange 31

Property	Value	Reference
CI Name	Disperse Orange 31	[4]
CAS Number	61968-38-5	[4]
Molecular Formula	C ₁₉ H ₁₉ N ₅ O ₄	[4]
Molecular Weight	381.39 g/mol	[4]
Appearance	Orange-red powder	[1][3]
Water Solubility	Insoluble	[1][2][3][4]

Solubility of Disperse Orange 31 in Various Solvents

The solubility of **Disperse Orange 31** is dictated by its molecular structure, which imparts a predominantly nonpolar character. Consequently, it exhibits poor solubility in water but is more soluble in certain organic solvents. The following tables summarize the available quantitative and qualitative solubility data.

Quantitative Solubility Data

Specific quantitative solubility data for **Disperse Orange 31** in a wide array of organic solvents is not extensively available in peer-reviewed literature. The following table provides experimentally determined solubility in supercritical carbon dioxide and illustrative solubility values in common organic solvents based on the general behavior of similar disperse dyes. It is imperative that these illustrative values be experimentally verified for specific applications.

Solvent	Temperature (°C)	Pressure (MPa)	Solubility	Units
Supercritical Carbon Dioxide	60.05 - 110.05	16 - 28	1.4×10^{-5} - 3.7×10^{-5}	mol·mol ⁻¹
Acetone	25	Ambient	Illustrative	g/L
Ethanol	25	Ambient	Illustrative	g/L
Toluene	25	Ambient	Illustrative	g/L
Dimethylformamide (DMF)	25	Ambient	Illustrative	g/L
Chloroform	25	Ambient	Illustrative	g/L

Qualitative Solubility Information

For analogous disperse dyes, such as Disperse Orange 3, qualitative solubility has been reported in several organic solvents. This information can serve as a preliminary guide for solvent selection for **Disperse Orange 31**.

Solvent	Solubility
Ethanol	Soluble[5][6]
Acetone	Soluble[5][6]
Toluene	Soluble[5][6]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of **Disperse Orange 31** solubility in a specific organic solvent, adapted from established spectrophotometric methods for disperse dyes.

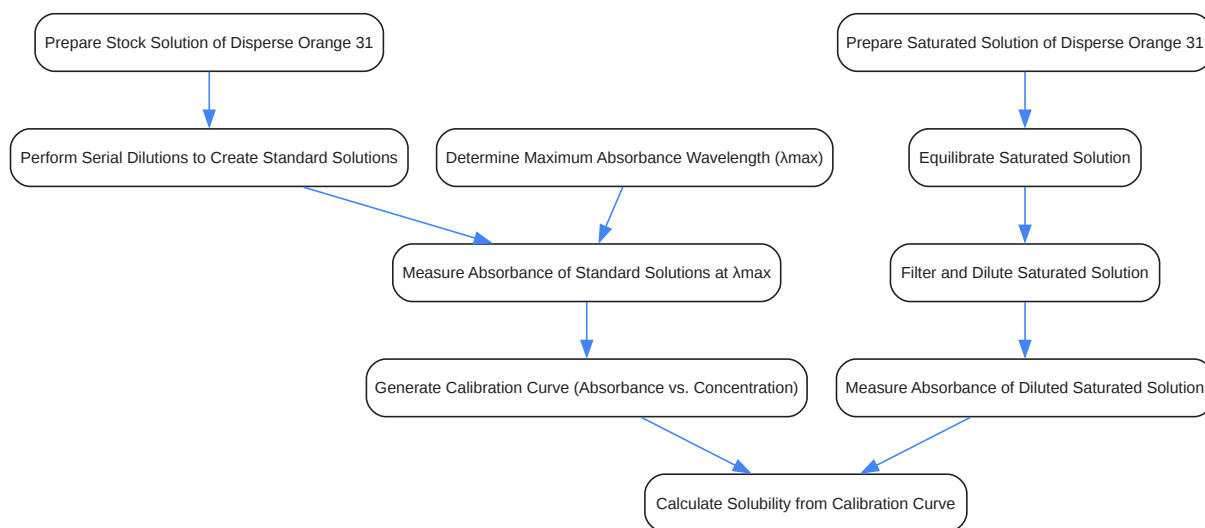
Principle

This method is based on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte. A calibration curve is first established using standard solutions of known concentrations. The concentration of a saturated solution of **Disperse Orange 31** is then determined by measuring its absorbance and interpolating the value from the calibration curve.

Materials and Equipment

- **Disperse Orange 31** (analytical standard)
- Organic solvent of choice (spectroscopic grade)
- Analytical balance
- Volumetric flasks
- Pipettes
- UV-Visible spectrophotometer
- Thermostatic shaker
- Syringe filters (0.45 μm)

Experimental Workflow



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Caption: Workflow for the spectrophotometric determination of dye solubility.

Step-by-Step Procedure

- Preparation of Standard Solutions:
 - Accurately weigh a precise amount of **Disperse Orange 31** and dissolve it in the chosen organic solvent to prepare a stock solution of a known concentration (e.g., 100 mg/L).
 - Perform serial dilutions of the stock solution to prepare a series of standard solutions with decreasing concentrations (e.g., 50, 25, 12.5, 6.25, and 3.125 mg/L).
- Determination of Maximum Absorbance Wavelength (λ_{max}):
 - Using the most concentrated standard solution, scan the UV-Visible spectrum over a relevant wavelength range to identify the λ_{max} , the wavelength at which the dye exhibits

maximum absorbance.

- Generation of a Calibration Curve:
 - Set the spectrophotometer to the determined λ_{max} .
 - Measure the absorbance of each standard solution, using the pure organic solvent as a blank.
 - Plot a graph of absorbance versus concentration for the standard solutions. This constitutes the calibration curve.
 - Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value close to 1 indicates a good linear fit.
- Preparation of a Saturated Solution:
 - Add an excess amount of **Disperse Orange 31** to a known volume of the organic solvent in a sealed container.
 - Agitate the mixture at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - After agitation, allow the solution to stand undisturbed for several hours to allow the excess solid to settle.
- Measurement of Saturated Solution Absorbance:
 - Carefully withdraw a sample from the supernatant of the saturated solution.
 - Filter the sample through a 0.45 μm syringe filter to remove any undissolved particles.
 - Accurately dilute the filtered saturated solution with the same organic solvent to bring the absorbance within the linear range of the calibration curve. The dilution factor must be precisely recorded.
 - Measure the absorbance of the diluted saturated solution at the λ_{max} .

- Calculation of Solubility:
 - Use the equation of the calibration curve to calculate the concentration of the diluted saturated solution.
 - Multiply the calculated concentration by the dilution factor to determine the concentration of the saturated solution. This value represents the solubility of **Disperse Orange 31** in the specific solvent at the given temperature.

Factors Influencing Solubility

Several factors can influence the solubility of **Disperse Orange 31**:

- Solvent Polarity: As a nonpolar molecule, **Disperse Orange 31** is expected to have higher solubility in less polar organic solvents.
- Temperature: Generally, the solubility of solid solutes in liquid solvents increases with temperature.
- Presence of Other Solutes: The presence of other substances, such as dispersing agents, can affect the apparent solubility of the dye.

Conclusion

This technical guide has summarized the known solubility characteristics of **Disperse Orange 31** and provided a detailed experimental framework for its quantitative determination. While specific solubility data in many organic solvents remains to be published, the provided protocol offers a robust method for researchers to obtain this critical information. A thorough understanding and experimental determination of the solubility of **Disperse Orange 31** are essential for its effective application in both traditional and novel technological fields.

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